

Solubility of Dodecyl Vinyl Ether in Organic Solvents: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dodecyl vinyl ether*

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This technical guide provides a comprehensive overview of the solubility characteristics of **dodecyl vinyl ether** in various organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this guide focuses on qualitative solubility, predicted solubility based on physicochemical principles, and detailed experimental protocols for determining solubility.

Introduction to Dodecyl Vinyl Ether

Dodecyl vinyl ether, also known as lauryl vinyl ether or 1-(vinyloxy)dodecane, is an organic compound with the chemical formula $\text{CH}_3(\text{CH}_2)_{11}\text{OCH}=\text{CH}_2$. It is a colorless liquid characterized by a long hydrophobic dodecyl chain and a reactive vinyl ether group.^[1] This dual functionality makes it a valuable monomer in the synthesis of specialty polymers with applications in coatings, adhesives, and as a hydrophobic surface modifier. Its solubility is a critical parameter for its application in various chemical processes, including polymerization, formulation, and purification.

Physicochemical Properties

A summary of the key physicochemical properties of **dodecyl vinyl ether** is presented in Table 1.

Property	Value	Reference
CAS Number	765-14-0	[2] [3] [4] [5] [6]
Molecular Formula	C ₁₄ H ₂₈ O	[4] [5] [6]
Molecular Weight	212.37 g/mol	[5] [6] [7]
Appearance	Colorless liquid	[1]
Boiling Point	117-120 °C	[2] [3] [5]
Density	0.817 g/mL at 25 °C	[2] [3] [5]
Refractive Index	n _{20/D} 1.4382	[2] [5]
Water Solubility	Insoluble	[1]

Solubility in Organic Solvents

Dodecyl vinyl ether is generally described as being soluble in many organic solvents.[\[1\]](#) The principle of "like dissolves like" is the primary determinant of its solubility profile. The long, nonpolar dodecyl chain dominates the molecule's character, making it highly soluble in nonpolar and weakly polar organic solvents. Its solubility in polar solvents is expected to be limited.

While specific quantitative data is scarce, Table 2 provides a qualitative and predicted solubility of **dodecyl vinyl ether** in a range of common organic solvents based on their polarity.

Solvent	Polarity	Predicted Solubility	Rationale
Hexane	Nonpolar	Miscible	The nonpolar nature of hexane is highly compatible with the long alkyl chain of dodecyl vinyl ether.
Toluene	Nonpolar	Miscible	Similar to hexane, the aromatic, nonpolar character of toluene favors miscibility.
Diethyl Ether	Weakly Polar	Miscible	As an ether itself, diethyl ether shares structural similarities and has a low polarity, leading to miscibility.
Acetone	Polar Aprotic	Soluble	The moderate polarity of acetone should allow for the dissolution of dodecyl vinyl ether, though perhaps not complete miscibility at all concentrations.
Ethanol	Polar Protic	Soluble	While ethanol is polar, the presence of its ethyl group provides some nonpolar character, allowing for the solubility of dodecyl vinyl ether. A similar compound, decyl vinyl ether, is noted to be soluble in alcohol. ^[8]

Methanol	Polar Protic	Sparingly Soluble	As a highly polar solvent, methanol is less likely to be a good solvent for the nonpolar dodecyl vinyl ether.
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Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of a liquid organic compound like **dodecyl vinyl ether** in organic solvents. These protocols are based on established organic chemistry laboratory techniques and guidelines such as those from the OECD.[9][10][11]

Visual Miscibility/Solubility Test (Qualitative)

This method provides a rapid qualitative assessment of solubility or miscibility.

Materials:

- **Dodecyl vinyl ether**
- A range of organic solvents (e.g., hexane, toluene, diethyl ether, acetone, ethanol, methanol)
- Small test tubes with stoppers
- Graduated pipettes or micropipettes

Procedure:

- Add 1 mL of the selected organic solvent to a clean, dry test tube.
- Using a separate pipette, add **dodecyl vinyl ether** to the solvent dropwise, shaking the test tube after each addition.
- Observe the mixture for the formation of a single homogeneous phase (miscible/soluble) or the presence of two distinct layers or cloudiness (immiscible/insoluble).

- Continue adding the solute up to a specific volume ratio (e.g., 1:1) to assess miscibility.
- Record the observations for each solvent.

Gravimetric Method for Quantitative Solubility

This method determines the concentration of a saturated solution.

Materials:

- **Dodecyl vinyl ether**
- Selected organic solvent
- Airtight, temperature-controlled shaker or incubator
- Glass vials with screw caps
- Analytical balance
- Evaporating dish or pre-weighed beaker
- Vacuum oven or desiccator

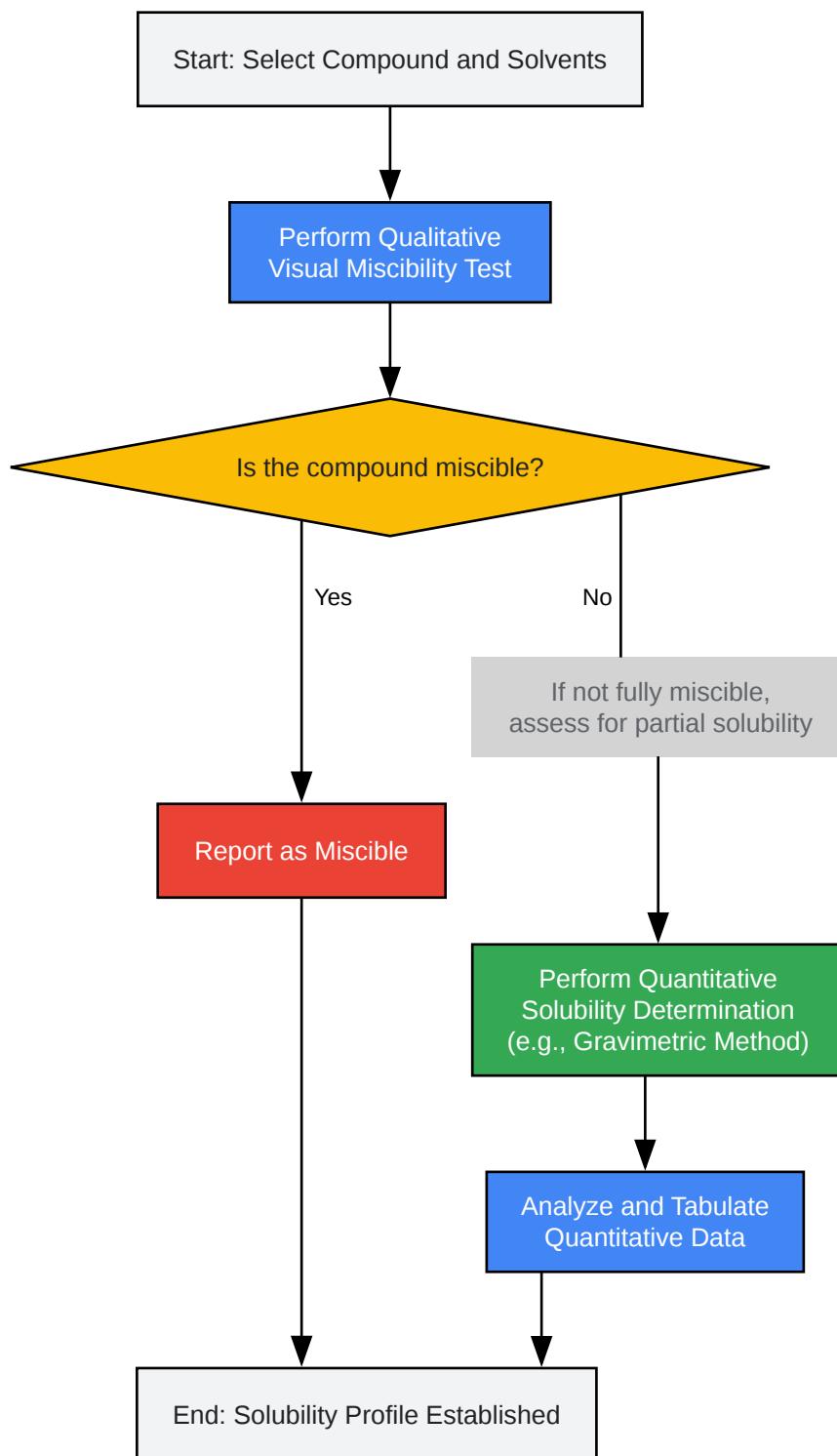
Procedure:

- Add an excess amount of **dodecyl vinyl ether** to a known volume or mass of the organic solvent in a glass vial.
- Seal the vial and place it in a temperature-controlled shaker set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient time to reach equilibrium (e.g., 24-48 hours).
- After agitation, allow the vial to stand undisturbed at the same temperature until any undissolved **dodecyl vinyl ether** has settled.
- Carefully extract a known volume of the clear, saturated supernatant using a pipette.

- Transfer the supernatant to a pre-weighed evaporating dish.
- Evaporate the solvent under a gentle stream of inert gas or in a vacuum oven at a temperature that will not cause the **dodecyl vinyl ether** to evaporate.
- Once the solvent is completely removed, weigh the evaporating dish with the remaining **dodecyl vinyl ether**.
- Calculate the solubility in g/100 mL or other appropriate units.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of an organic compound like **dodecyl vinyl ether**.

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- To cite this document: BenchChem. [Solubility of Dodecyl Vinyl Ether in Organic Solvents: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584983#solubility-of-dodecyl-vinyl-ether-in-organic-solvents>]

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